

Ammonium bisulfide CAS number and hazards

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Compound of Interest

Compound Name: Ammonium bisulfide

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An In-depth Technical Guide to **Ammonium Bisulfide**: CAS Number and Hazards

Introduction

Ammonium bisulfide, also known as ammonium hydrosulfide, is a chemical compound that is encountered in various industrial settings, particularly in petroleum refining.^[1] It is formed by the reaction of ammonia and hydrogen sulfide.^[1] This guide provides a comprehensive overview of its Chemical Abstracts Service (CAS) number, physicochemical properties, and associated hazards for researchers, scientists, and drug development professionals.

Chemical Identification

- CAS Number: 12124-99-1^{[1][2][3][4]}
- Synonyms: Ammonium hydrogen sulfide, ammonium hydrosulfide, ammonium sulfhydrate^{[3][5]}
- Molecular Formula: NH_4SH ^[2]
- Molecular Weight: 51.11 g/mol ^{[2][3]}

Physicochemical Properties

The physical and chemical properties of **ammonium bisulfide** are summarized in the table below.

Property	Value	Reference
Appearance	White to yellowish hygroscopic crystals or a clear, yellowish liquid solution.[2][3][5]	[2][3][5]
Odor	Characteristic odor.[5]	[5]
Density	1.17 g/cm ³ [3]	[3]
Solubility in Water	128.1 g/100 g H ₂ O at 0°C.[3]	[3]
Dissociation Pressure	Approximately 350 mm Hg at room temperature.[3]	[3]
Stability	Decomposes at room temperature into ammonia and hydrogen sulfide.[1][5]	[1][5]

Hazard Identification and Classification

Ammonium bisulfide is a hazardous substance with multiple risk factors. The GHS classification provides a standardized summary of these hazards.

GHS Classification

Pictogram(s)	Signal Word	Hazard Statement(s)	GHS Code(s)	Reference(s)
Corrosive, Irritant, Environmental Hazard	Danger	Causes severe skin burns and eye damage.[2]	H314	[2]
Harmful in contact with skin. [2]	H312	[2]		
Toxic if swallowed.	H301			
Very toxic to aquatic life.[2]	H400	[2]		
Contact with acid liberates toxic gas.	AUH031			

Health Hazards

Ammonium bisulfide is severely irritating and corrosive to the eyes, skin, and respiratory tract.[2][5] It can be absorbed into the body through the skin, by inhalation, and by ingestion.[5]

- Skin Contact: Causes severe skin burns and can be harmful if absorbed through the skin.[2][6]
- Eye Contact: Can cause severe eye damage.[2][6]
- Inhalation: Inhalation of vapors can cause severe irritation to the respiratory tract, potentially leading to lung damage (pulmonary edema).[5][6][7] A harmful concentration of the substance in the air can be reached very quickly upon evaporation at 20°C.[5]
- Ingestion: May cause severe gastrointestinal burns.[6]

Fire and Explosion Hazards

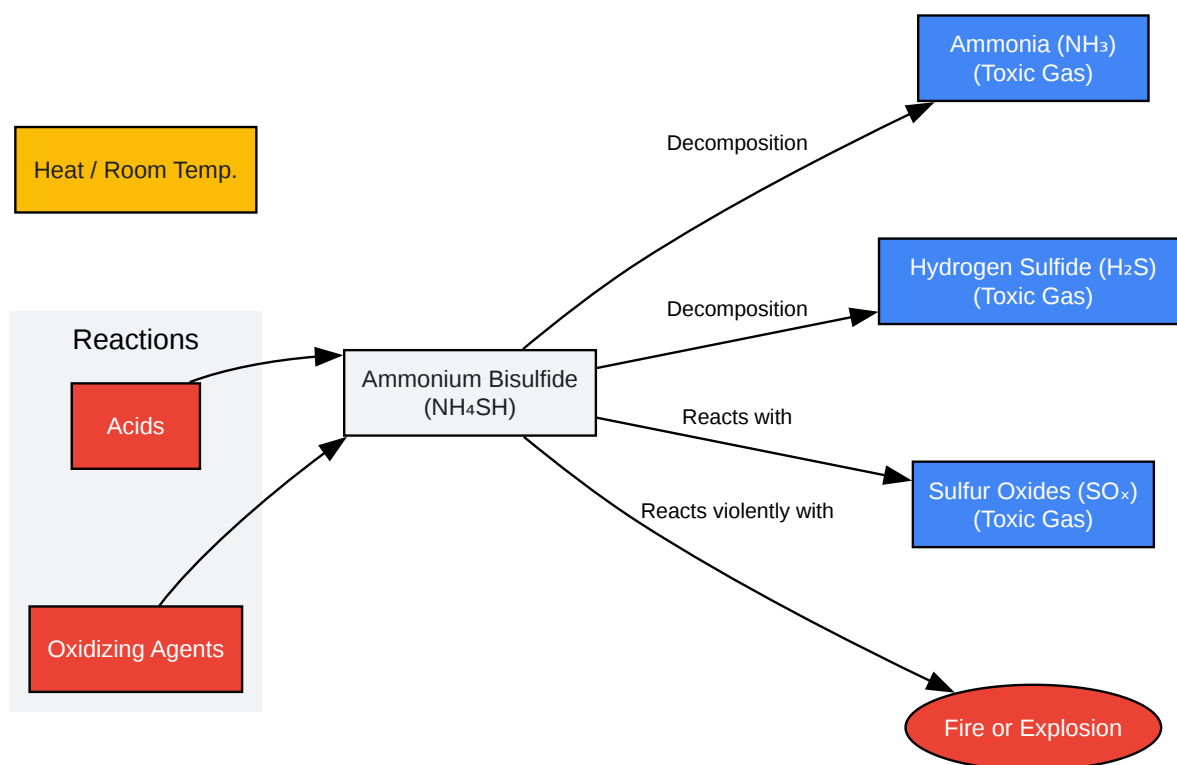
Ammonium bisulfide is a combustible material.[5] It can react violently with oxidants, creating a fire or explosion hazard.[2][5] In the event of a fire, it gives off irritating or toxic fumes and gases, including ammonia, hydrogen sulfide, sulfur oxides, and nitrogen oxides.[5]

Reactivity and Stability

Ammonium bisulfide is known for its thermal instability, readily decomposing into ammonia and hydrogen sulfide gas at room temperature.[1][5] This decomposition is a reversible reaction.[1] It reacts with acids to produce toxic hydrogen sulfide and sulfur oxides.[2][5] The substance is also corrosive to metals such as aluminum.[8][9]

Logical Relationship of Hazards

The following diagram illustrates the key hazardous reactions and decomposition pathways of **ammonium bisulfide**.



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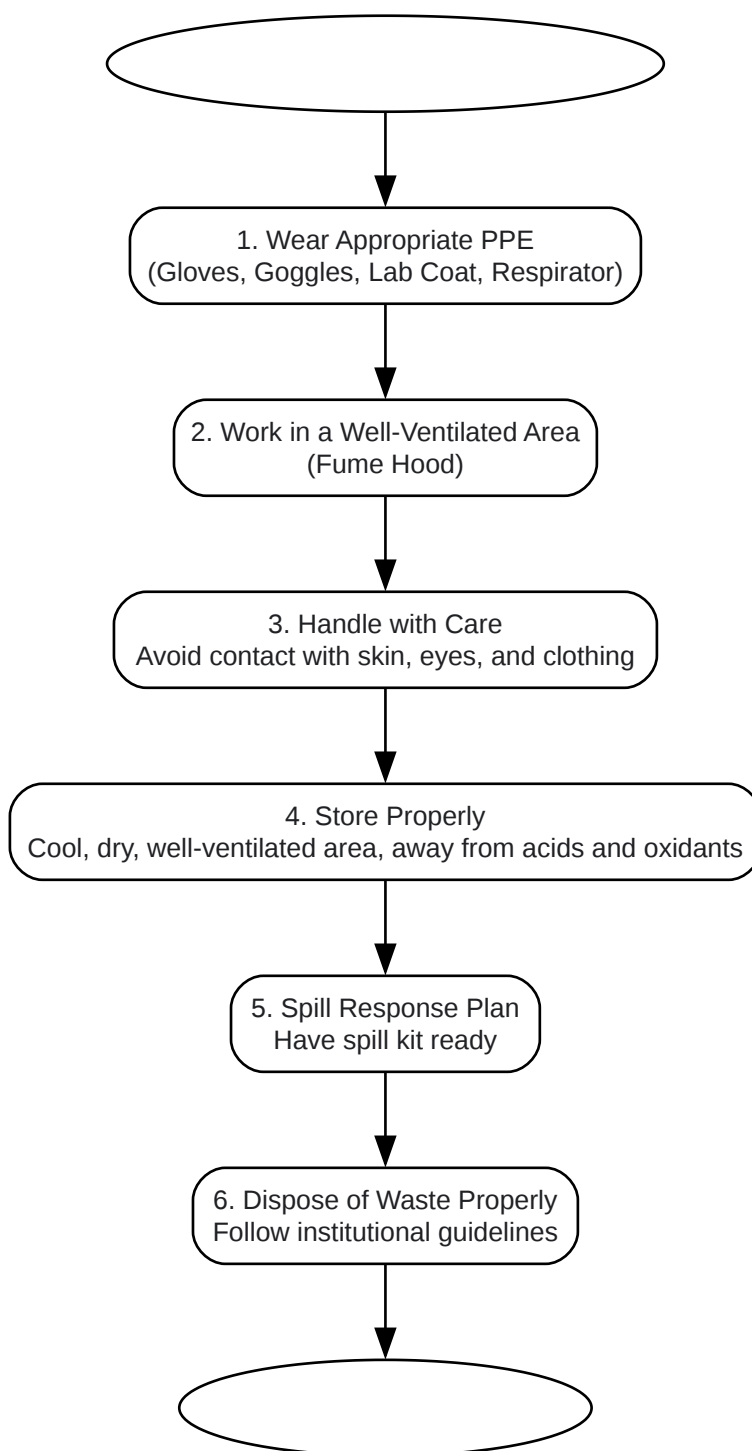
Caption: Hazardous reactions of **Ammonium Bisulfide**.

Experimental Protocols and Safe Handling

While detailed experimental protocols are specific to individual research designs, the following guidelines for safe handling and emergency procedures are universally applicable.

Methodology for Safe Handling

A general workflow for handling **ammonium bisulfide** should prioritize minimizing exposure and preparing for emergencies.



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Caption: Safe handling workflow for **Ammonium Bisulfide**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[10][11]
- Skin Protection: Wear protective gloves (e.g., neoprene) and a lab coat or chemical-resistant suit.[5][11]
- Respiratory Protection: Use a self-contained breathing apparatus (SCBA) or ensure local exhaust ventilation is adequate.[5][7]

Storage

Store **ammonium bisulfide** in a cool, dry, and well-ventilated area.[5] Keep containers tightly closed and separated from acids, oxidants, and food and feedstuffs.[5][12]

First Aid Measures

- In case of skin contact: Immediately flush the skin with plenty of water and remove contaminated clothing. Seek medical attention.[7]
- In case of eye contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[7][10]
- If inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek medical attention.[7][10]
- If swallowed: Rinse the mouth. Do NOT induce vomiting. Seek immediate medical attention.[13]

Conclusion

Ammonium bisulfide is a hazardous chemical that requires careful handling due to its corrosive nature, toxicity, and reactivity. Understanding its properties and the associated risks is crucial for ensuring the safety of laboratory and industrial personnel. Adherence to strict safety protocols, including the use of appropriate personal protective equipment and proper storage, is essential when working with this compound.

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